

8-Bromoisoquinoline molecular weight and formula

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Compound of Interest

Compound Name: **8-Bromoisoquinoline**

Cat. No.: **B029762**

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8-Bromoisoquinoline: A Core Technical Overview

For researchers, scientists, and professionals engaged in drug development, **8-Bromoisoquinoline** serves as a critical building block and synthetic intermediate. This guide provides core technical data on this compound.

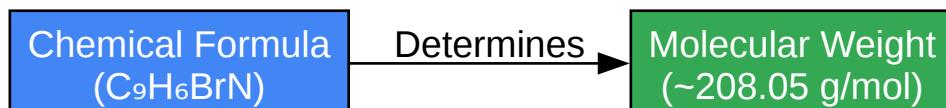
Core Molecular Data

The fundamental molecular properties of **8-Bromoisoquinoline** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and integration into synthetic workflows.

Property	Value
Chemical Formula	C ₉ H ₆ BrN ^{[1][2][3][4][5]}
Molecular Weight	208.05 g/mol ^{[1][3][4]}
Alternate Molecular Weight	208.06 g/mol ^[2]
CAS Number	63927-22-0 ^{[2][3][4][5]}

Logical Relationship of Molecular Properties

The chemical formula of a compound dictates its molecular weight. The relationship is a foundational principle in chemistry, where the molecular weight is the sum of the atomic weights of all atoms in the molecule.



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